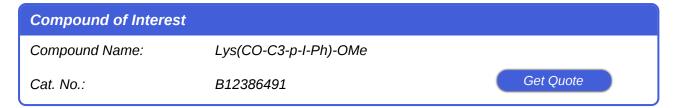


Application Notes and Protocols: In Vivo Biodistribution of Radioiodinated PSMA Ligands

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These application notes provide a comprehensive overview of the in vivo biodistribution of the Prostate-Specific Membrane Antigen (PSMA)-targeting ligand, **Lys(CO-C3-p-I-Ph)-OMe**, a key component of the radioiodinated therapeutic and diagnostic agent MIP-1095. This document includes detailed experimental protocols, quantitative biodistribution data, and visual representations of the associated signaling pathways and experimental workflows.

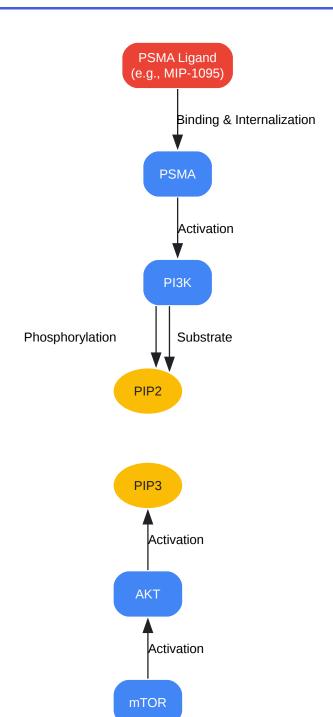
Introduction

Prostate-Specific Membrane Antigen (PSMA) is a transmembrane glycoprotein that is highly overexpressed in prostate cancer cells, making it an attractive target for diagnostic imaging and targeted radionuclide therapy. Small molecule inhibitors of PSMA, such as those based on the glutamate-urea-lysine scaffold, can be labeled with radionuclides to enable sensitive and specific detection of prostate cancer lesions. This document focuses on a p-iodo-phenyl derivative, a component of MIP-1095, which has been evaluated for its in vivo biodistribution and tumor-targeting properties.

PSMA-Mediated Signaling Pathway

PSMA is not only a target for ligand binding but also an active enzyme that can influence intracellular signaling pathways, notably the PI3K-AKT pathway, which is crucial for cell survival and proliferation.[1] The binding of ligands to PSMA can modulate its enzymatic activity and subsequently impact downstream signaling.





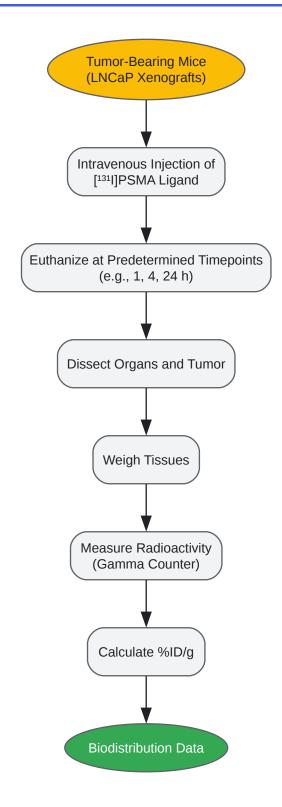
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